

Unveiling Picein: A Technical Guide to its Historical Discovery and Scientific Evolution

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Compound of Interest

Compound Name: *Picein*

Cat. No.: *B015555*

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This technical whitepaper provides a comprehensive overview of the historical discovery, isolation, and evolving research landscape of **Picein** ($C_{14}H_{18}O_7$), a phenolic glucoside of significant interest to researchers, scientists, and drug development professionals. This document details the early beginnings of its characterization in the late 19th century and summarizes key quantitative data and experimental methodologies that have defined its scientific journey.

Historical Context: The Discovery and Naming of Picein

The journey of **Picein**'s discovery begins in the late 19th century, a period of burgeoning interest in the chemical constituents of the natural world. The earliest recorded mention of "**picein**" appears in the scientific literature of 1894. The name itself is derived from the Latin "piceus," meaning "pitch-black" or relating to the spruce tree (*Picea*), combined with the suffix "-in," a common convention for naming glucosides during that era. This nomenclature firmly links its origins to the Norway spruce (*Picea abies*).

Historical records indicate that the French chemist Charles Tanret was the first to isolate and identify **Picein**. In his work on the chemical components of various plants, Tanret identified a bitter-tasting glucoside in the young shoots of spruce trees, which he named **Picein**. His

findings were documented in the scientific journals of the time, laying the groundwork for all subsequent research on this compound.

Physicochemical Properties and Natural Occurrence

Picein is the glucoside of piceol (4-hydroxyacetophenone). It is a white crystalline solid with the chemical formula $C_{14}H_{18}O_7$. While first discovered in Norway spruce, subsequent research has identified its presence in a variety of other plant species.

Plant Source	Part of Plant	Concentration/Notes
Picea abies (Norway Spruce)	Needles, Bark, Roots	Found in varying concentrations depending on the specific tissue and environmental conditions.
Salix species (Willow)	Bark	Co-occurs with other salicylates like salicin.
Picrorhiza kurroa	Rhizomes	Investigated for its potential to promote collagen synthesis.
Rhodiola rosea	-	Identified as a constituent.

Early Research and Biological Activities

Initial research on **Picein** focused on its basic chemical characterization. However, contemporary studies have unveiled a range of biological activities, with a primary focus on its antioxidative and neuroprotective properties. These effects are often attributed to its aglycone, piceol, which is released upon hydrolysis of the glycosidic bond.

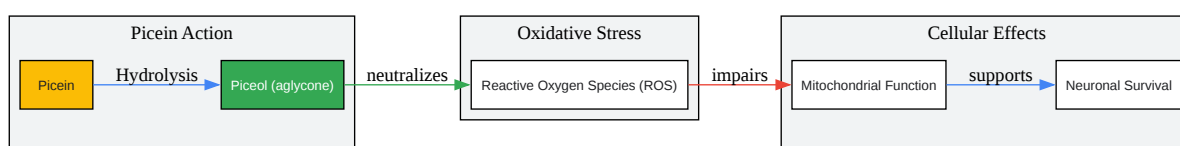
Experimental Protocols: A Glimpse into Early Isolation Techniques

While the precise, step-by-step protocol from Tanret's original discovery is not readily available in modern databases, the general methods for isolating glucosides in the late 19th century followed a common workflow. The process would have involved the following key steps:

*A generalized workflow for the 19th-century isolation of **Picein**.*

Modern Research Focus: Neuroprotection and Antioxidant Effects

Recent in vitro and in vivo studies have explored the potential therapeutic applications of **Picein**, particularly in the context of neurodegenerative diseases. Research has suggested that **Picein** may exert its neuroprotective effects through the modulation of oxidative stress pathways.



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*Signaling pathway illustrating the proposed neuroprotective mechanism of **Picein**.*

Conclusion and Future Directions

From its initial discovery as a bitter compound in spruce shoots to its current status as a molecule of interest for its neuroprotective potential, **Picein** has traveled a long scientific path. The foundational work of early chemists like Charles Tanret provided the essential starting point for over a century of research. Future investigations will likely focus on elucidating the precise molecular targets of **Picein** and its metabolites, as well as exploring its therapeutic efficacy in preclinical and clinical settings. This historical and technical overview serves as a valuable resource for scientists and researchers dedicated to advancing our understanding of this intriguing natural product.

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